

Essential Safety and Operational Guide for Handling 3-Bromo-2-methylpyridine

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Compound of Interest

Compound Name: 3-Bromo-2-methylpyridine

Cat. No.: B185296

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **3-Bromo-2-methylpyridine**. It includes detailed personal protective equipment (PPE) requirements, procedural guidance for safe handling and disposal, and first-aid measures.

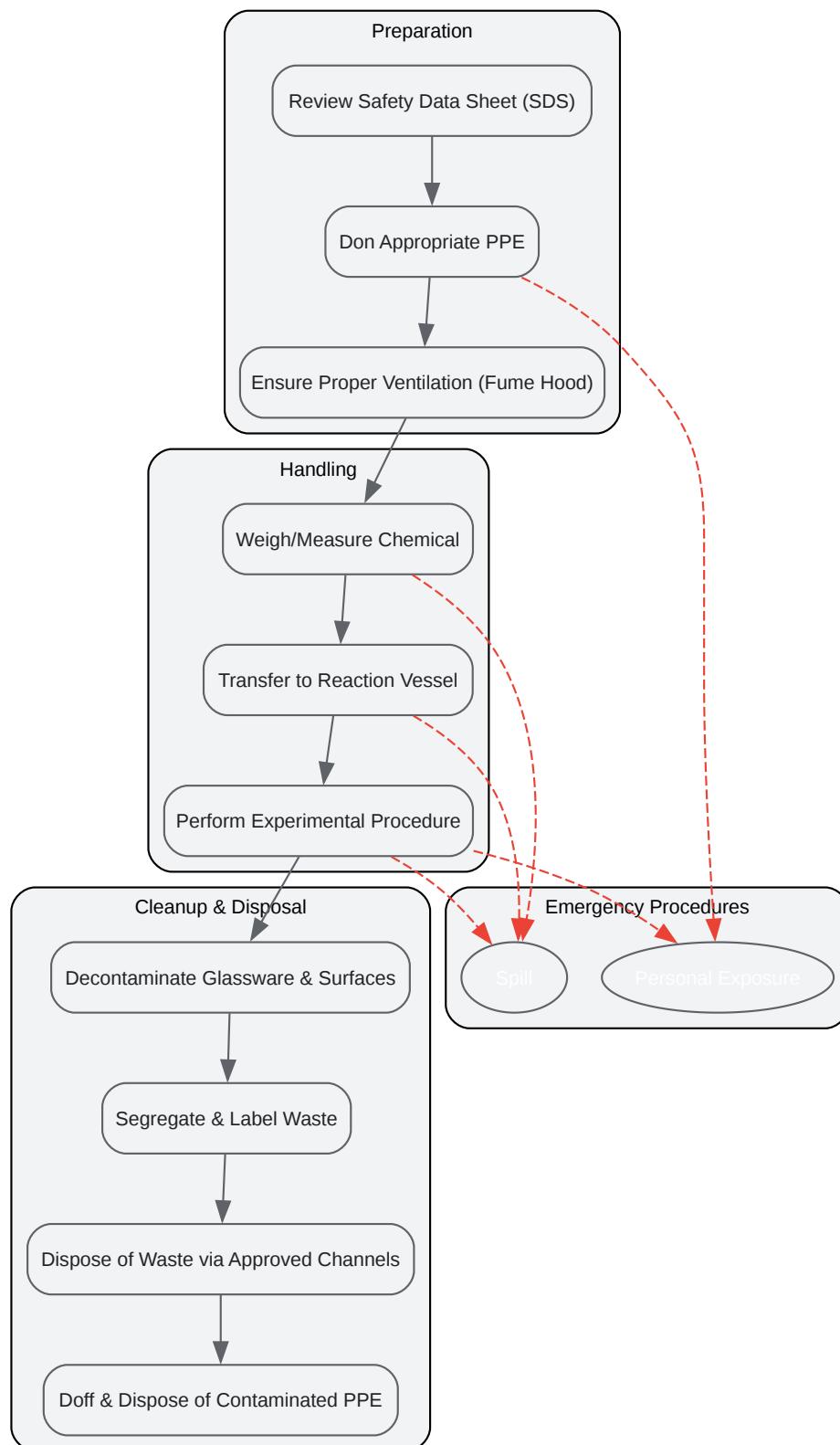
Hazard Identification and Personal Protective Equipment

3-Bromo-2-methylpyridine is a combustible liquid that can cause skin irritation, serious eye damage, and respiratory irritation.[\[1\]](#)[\[2\]](#) It is also harmful if swallowed. Adherence to the following personal protective equipment (PPE) guidelines is mandatory to ensure personal safety.

Protection Type	Specific Requirements	Standards/References
Eye and Face Protection	Tightly fitting safety goggles with side-shields or a face shield.	Conforming to EN 166 (EU) or NIOSH (US).[1][3][4]
Skin Protection	Chemical-impermeable gloves. Fire/flame resistant and impervious clothing. Protective boots may be required based on the scale of handling.	Gloves must satisfy EU Directive 89/686/EEC and the standard EN 374.[3][5]
Respiratory Protection	A full-face respirator or a NIOSH/MSHA approved respirator is necessary if exposure limits are exceeded or if irritation occurs. For lower concentrations, a dust mask (type N95 or equivalent) may be sufficient.	Follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 149. [1]

Experimental Workflow for Safe Handling and Disposal

The following diagram outlines the standard operating procedure for safely handling and disposing of **3-Bromo-2-methylpyridine**.

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Caption: Workflow for handling **3-Bromo-2-methylpyridine**.

Detailed Protocols

Handling Protocol:

- Ventilation: Always handle **3-Bromo-2-methylpyridine** in a well-ventilated area, preferably within a chemical fume hood.[1][3][6]
- Ignition Sources: This is a combustible liquid; keep it away from heat, sparks, open flames, and hot surfaces.[1] No smoking is permitted in the handling area.
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[1] Do not eat, drink, or smoke when using this product.[1][6]
- Storage: Store the chemical in a cool, dark, and well-ventilated place with the container tightly closed.[1][6][7]

Spill and Accidental Release Measures:

- Evacuation: Evacuate personnel to a safe area.[3]
- Ventilation and Ignition Control: Ensure adequate ventilation and remove all sources of ignition.[3][5]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.[3][4]
- Cleanup: Use non-sparking tools and explosion-proof equipment. Absorb the spill with inert material (e.g., dry sand or earth) and place it in a suitable, closed container for disposal.[5]

Disposal Plan:

- Waste Collection: Dispose of the contents and the container in accordance with local, state, and federal regulations at an approved waste disposal plant.[1]
- Professional Disposal: Disposal must be carried out by qualified personnel who are knowledgeable about all applicable regulations and safety precautions.[7]

- Container Disposal: Do not reuse empty containers. Handle uncleaned containers as you would the product itself.

First-Aid Procedures:

- In Case of Skin Contact: Immediately wash off with soap and plenty of water.[\[3\]](#) If skin irritation persists, seek medical attention. Contaminated clothing should be removed and washed before reuse.
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes.[\[1\]](#)[\[3\]](#) If you wear contact lenses, remove them if it is easy to do so and continue rinsing.[\[6\]](#) Seek immediate medical advice.[\[1\]](#)
- If Inhaled: Move the individual to fresh air and keep them in a position that is comfortable for breathing.[\[3\]](#)[\[6\]](#) If the person feels unwell, call a poison control center or a doctor.[\[1\]](#)[\[6\]](#)
- If Swallowed: Rinse the mouth with water.[\[1\]](#)[\[6\]](#) Call a poison control center or a doctor if you feel unwell.[\[1\]](#)[\[6\]](#)

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